

Part 1: Introduction to 5-Methyl-D-Tryptophan (5-MD-Trp)

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Compound of Interest

Compound Name: 5-methyl-D-tryptophan

CAS No.: 99295-79-1

Cat. No.: B1216794

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5-Methyl-D-tryptophan is a derivative of the essential amino acid L-tryptophan, characterized by two key modifications: the addition of a methyl group at the 5th position of the indole ring and the D-configuration of its alpha-carbon stereocenter. Unlike its L-enantiomer, 5-MD-Trp is not incorporated into proteins during ribosomal biosynthesis. Its significance in research stems from its potential to interact with and modulate the enzymes and transporters involved in tryptophan metabolism. For instance, the racemic mixture (5-methyl-DL-tryptophan) has been shown to inhibit an ATP-binding cassette (ABC) transporter that regulates tryptophan availability, an action linked to lifespan extension in *Drosophila*^[1]. Understanding the in vivo disposition of the specific D-isomer is critical for interpreting its pharmacological effects and developing it as a research tool or potential therapeutic agent.

Part 2: Predicted Pharmacokinetics: Absorption, Distribution, and Excretion (ADE)

The pharmacokinetic profile of 5-MD-Trp has not been explicitly documented. However, a predictive model can be constructed based on the behavior of general D-amino acids and the detailed studies of the closely related compound, 1-methyl-D-tryptophan (D-1MT).

Absorption

Unlike L-amino acids, which are typically absorbed via active transport systems, D-amino acids are often absorbed more slowly, potentially through passive diffusion. High oral doses of the related compound D-1MT have been shown to lead to saturating absorption, suggesting a carrier-mediated component that can become overwhelmed[2]. It is plausible that 5-MD-Trp follows a similar absorption pattern, with bioavailability being dose-dependent.

Distribution

Following absorption, the distribution of 5-MD-Trp is likely to be widespread but with key distinctions from L-tryptophan. Pharmacokinetic studies of D-1MT in rodents revealed several key characteristics that may be predictive for 5-MD-Trp[2][3]:

- **Low Plasma Protein Binding:** D-1MT exhibits very low binding to plasma proteins (<15%), meaning the majority of the compound circulates in its free, unbound form, available for distribution and metabolism[2].
- **Tissue Accumulation:** The highest concentrations of D-1MT were found in the kidney and liver, the primary organs of metabolism and excretion[2]. Significant levels were also detected in muscle, heart, and lung.
- **Poor Blood-Brain Barrier Penetration:** Critically, brain concentrations of D-1MT were found to be very low, suggesting it does not efficiently cross the blood-brain barrier[2]. This is a common feature for many D-amino acids and synthetic analogues.

Table 1: Pharmacokinetic Parameters of 1-Methyl-D-Tryptophan (D-1MT) in Rats (Oral Administration) (Data from a surrogate molecule used for predictive purposes)

Parameter	Value (at 50 mg/kg dose)	Reference
Tmax (Time to Peak Concentration)	4.7 hours	[3]
t _{1/2} β (Elimination Half-Life)	46 hours	[3]
Oral Bioavailability	~92-109%	[2][3]
Plasma Protein Binding	<15%	[2]
Primary Distribution Tissues	Kidney, Liver, Muscle	[2]

Excretion

The primary routes of elimination for 5-MD-Trp and its metabolites are predicted to be through urine and feces. For D-1MT, approximately 35% of an oral dose was recovered in urine and 13.5% in feces within 48 hours, suggesting significant renal and biliary clearance[2].

Part 3: Predicted Metabolic Pathways

The core of 5-MD-Trp's metabolic fate likely revolves around two key enzymatic systems that recognize D-amino acids and tryptophan analogues.

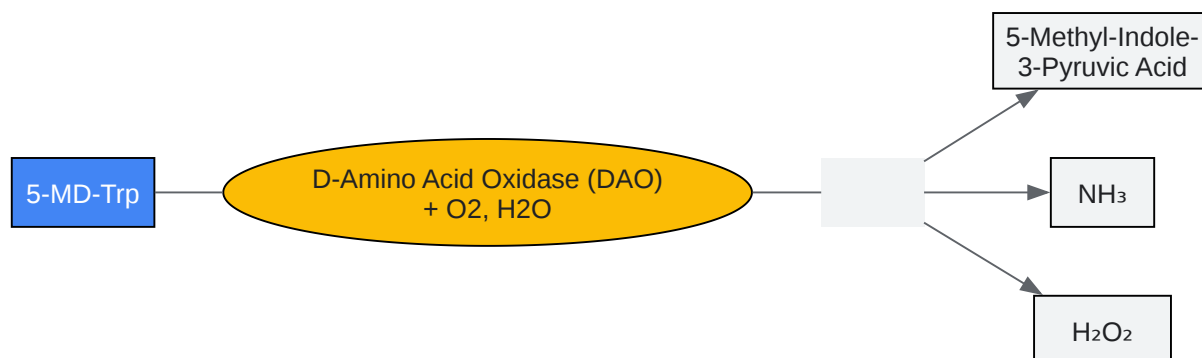
Pathway A: Oxidative Deamination via D-Amino Acid Oxidase (DAO)

D-amino acid oxidase is a FAD-dependent peroxisomal enzyme that plays a crucial role in the catabolism of D-amino acids, converting them into their corresponding α-keto acids[4][5]. DAO is known to act on D-tryptophan[6][7]. It is therefore highly probable that DAO recognizes and metabolizes 5-MD-Trp.

The Causality of the Reaction: The stereospecificity of DAO for the D-configuration makes this a primary and highly likely metabolic route. The enzymatic reaction involves an oxidative deamination, yielding three products:

- 5-methyl-indole-3-pyruvic acid: The α-keto acid analogue.
- Ammonia (NH₃)

- Hydrogen Peroxide (H_2O_2)



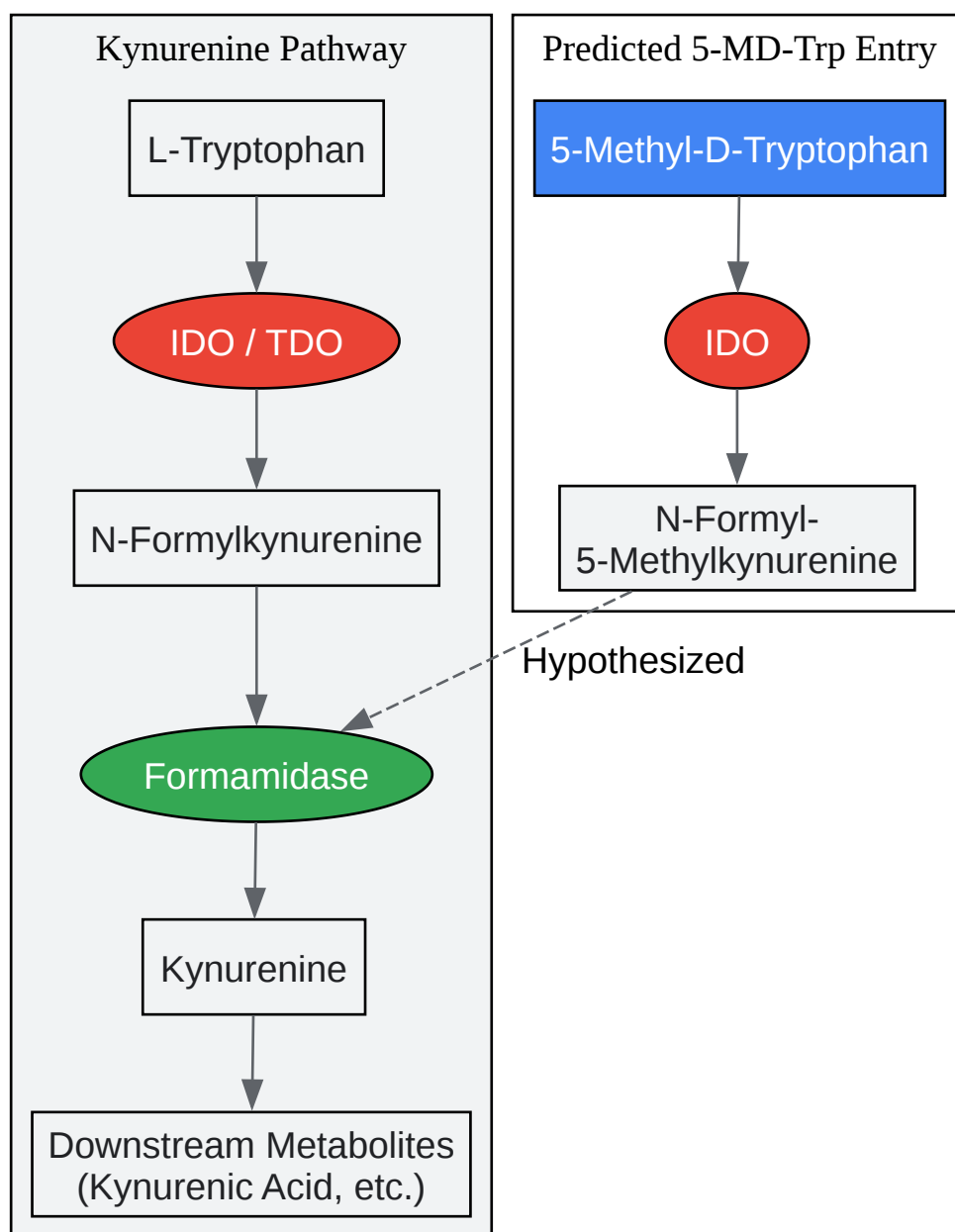
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Caption: Predicted metabolism of 5-MD-Trp by D-Amino Acid Oxidase (DAO).

Pathway B: Entry into the Kynurenine Pathway via Indoleamine 2,3-Dioxygenase (IDO)

The kynurenine pathway is the major catabolic route for L-tryptophan, initiated by the enzymes IDO and tryptophan 2,3-dioxygenase (TDO)[8]. While TDO is largely specific for the L-isomer, IDO exhibits broader substrate specificity and can metabolize D-tryptophan[7][9]. Studies using 5-fluorotryptophan have shown it is converted to 5-fluorokynurenine in the liver, confirming that analogues with substitutions at the 5-position can enter this pathway[10].

The Causality of the Reaction: IDO catalyzes the oxidative cleavage of the indole ring's pyrrole moiety. If 5-MD-Trp serves as a substrate, it would be converted into N-formyl-5-methylkynurenine. This intermediate would then be rapidly hydrolyzed by formamidases into 5-methylkynurenine, which could undergo further downstream metabolism.



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Caption: Hypothesized entry of 5-MD-Trp into the Kynurenine Pathway.

Part 4: Technical Guide to Elucidating the Metabolic Fate of 5-MD-Trp

To move from prediction to confirmation, a rigorous experimental approach is required. The following outlines a self-validating system designed to characterize the ADME profile of 5-MD-

Trp in a preclinical model.

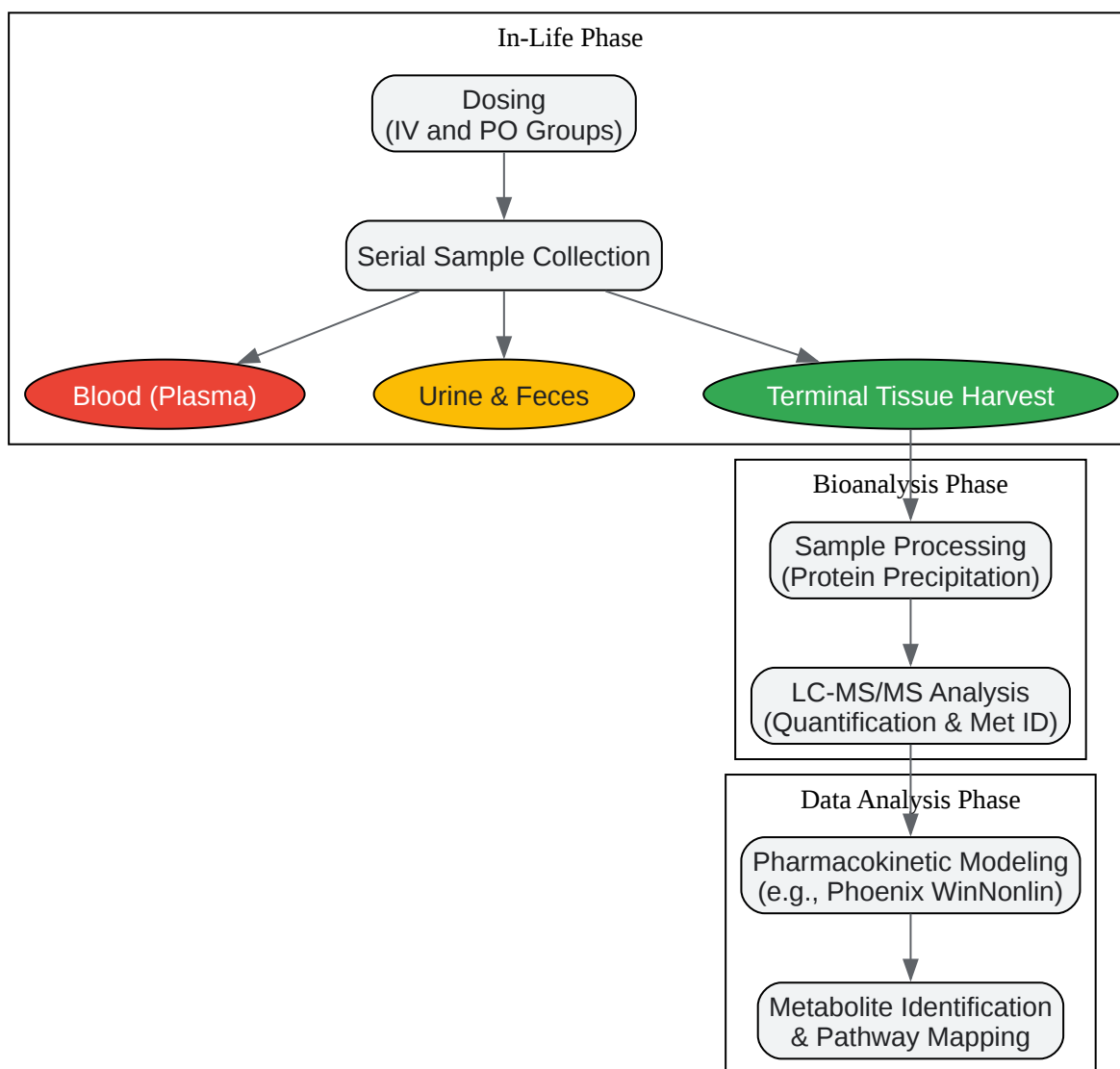
Experimental Design: In Vivo Pharmacokinetic and Metabolite Identification Study

This protocol provides the framework for a comprehensive study in rats. The choice of a rodent model is based on its well-characterized physiology and widespread use in pharmacokinetic research, providing a wealth of comparative data.

Step-by-Step Methodology:

- Animal Model:
 - Use male Sprague-Dawley rats (n=5 per time point/group), weighing 250-300g. House under standard conditions with a 12-hour light/dark cycle and access to food and water ad libitum. Acclimatize animals for at least one week before the study.
- Compound Formulation and Dosing:
 - Intravenous (IV) Group: Dissolve 5-MD-Trp in a sterile saline solution at a concentration suitable for a 2 mg/kg dose. Administer via a single bolus injection into the tail vein. This group is essential for determining absolute bioavailability.
 - Oral (PO) Group: Suspend 5-MD-Trp in a vehicle like 0.5% methylcellulose for a 10 mg/kg dose. Administer via oral gavage.
- Sample Collection:
 - Collect blood samples (~200 µL) from the saphenous vein into EDTA-coated tubes at pre-dose (0) and at 0.25, 0.5, 1, 2, 4, 8, 12, and 24 hours post-dose.
 - Immediately centrifuge blood at 4°C to separate plasma. Store plasma at -80°C until analysis.
 - House a separate cohort of animals (n=5) in metabolic cages to collect urine and feces for 48 hours post-dose.

- For tissue distribution, euthanize animals at selected time points (e.g., 1, 4, and 8 hours) and harvest key organs (liver, kidneys, brain, muscle, spleen, lung). Rinse tissues, blot dry, weigh, and flash-freeze in liquid nitrogen. Store at -80°C.



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Caption: Workflow for an in vivo study of 5-MD-Trp metabolism.

Analytical Methodology: LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry is the definitive technique for this work due to its superior sensitivity, specificity, and ability to both quantify the parent drug and identify unknown metabolites[11][12].

Step-by-Step Protocol:

- Sample Preparation (Protein Precipitation):
 - Thaw plasma, urine (diluted), and tissue homogenate samples on ice.
 - To 50 μ L of sample, add 150 μ L of ice-cold acetonitrile containing a suitable internal standard (e.g., deuterated 5-MD-Trp or a structural analogue like 6-methyl-tryptophan[11]).
 - Vortex vigorously for 1 minute to precipitate proteins.
 - Centrifuge at $>12,000 \times g$ for 10 minutes at 4°C.
 - Transfer the supernatant to a clean vial for LC-MS/MS injection.
- LC-MS/MS Conditions:
 - Liquid Chromatography: Use a C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m) for separation. Employ a gradient elution with mobile phase A (water with 0.1% formic acid) and mobile phase B (acetonitrile with 0.1% formic acid).
 - Mass Spectrometry: Operate a triple quadrupole mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor the transitions using Multiple Reaction Monitoring (MRM).

Table 2: Predicted MRM Transitions for 5-MD-Trp and Key Hypothetical Metabolites

Compound	Predicted [M+H] ⁺ (Q1)	Predicted Fragment Ion (Q3)	Notes
5-Methyl-D-Tryptophan	219.1	202.1	Loss of NH ₃
160.1	Loss of carboxyl and amino groups		
5-Methyl-Indole-3-Pyruvic Acid	218.1	172.1	Loss of carboxyl group (CO ₂)
N-Formyl-5-Methylkynurenine	251.1	223.1	Loss of CO
5-Methylkynurenine	223.1	206.1	Loss of NH ₃
146.1	Cleavage of the side chain		

Note: These values are predictive and must be confirmed experimentally by infusion of authentic standards.

Conclusion

While direct experimental data on the in vivo metabolic fate of **5-methyl-D-tryptophan** is currently lacking in the public domain, a strong, evidence-based predictive framework can be constructed. It is highly probable that 5-MD-Trp is metabolized via two main routes: oxidative deamination by D-amino acid oxidase and entry into the kynurenine pathway through the action of indoleamine 2,3-dioxygenase. Its pharmacokinetic profile is likely characterized by good oral bioavailability, low plasma protein binding, and limited CNS exposure. The experimental and analytical protocols detailed herein provide a clear and robust roadmap for researchers to definitively test these hypotheses, elucidate the complete metabolic profile, and unlock the full potential of 5-MD-Trp as a valuable tool in biological and pharmacological research.

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